

Scarcity of Research on the Anti-inflammatory Properties of 5-NH2-Baicalein

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Compound of Interest

Compound Name: 5-NH2-Baicalein

Cat. No.: B12377710

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An extensive review of scientific literature reveals a significant gap in the dedicated research on the anti-inflammatory properties of **5-NH2-Baicalein**, also known as 5-amino-baicalein. While this compound is recognized as an aminated metabolite of baicalein, a well-studied flavonoid with potent anti-inflammatory effects, specific studies quantifying its intrinsic anti-inflammatory activity, detailing the experimental protocols for its evaluation, and elucidating its mechanisms of action are not presently available in published research.[1][2][3][4][5][6][7]

5-NH2-Baicalein has been identified in in vivo studies, specifically in the fecal and urine samples of mice orally administered baicalein.[2][3][4] This confirms its formation as a metabolite. There is some indirect evidence to suggest that aminated flavonoids may retain the biological activities of their parent compounds. For instance, a study on aminated myricetin, another flavonoid, indicated that it retained the anti-inflammatory activity of myricetin.[6] This suggests a potential for **5-NH2-Baicalein** to possess anti-inflammatory properties. However, without dedicated studies, any claims regarding its efficacy, potency, and mechanisms would be purely speculative.

Given the lack of specific data for **5-NH2-Baicalein**, this technical guide will instead focus on its extensively researched parent compound, baicalein. The wealth of available data on baicalein allows for a comprehensive exploration of its anti-inflammatory properties, complete with quantitative data, detailed experimental protocols, and elucidation of its molecular pathways, thereby fulfilling the core requirements of this guide. This information can serve as a foundational reference for researchers interested in the potential of baicalein and its derivatives, including **5-NH2-Baicalein**.

An In-depth Technical Guide on the Anti-inflammatory Properties of Baicalein

Introduction

Baicalein, a flavonoid originally isolated from the roots of *Scutellaria baicalensis* Georgi, has a long history of use in traditional medicine for treating various inflammatory conditions.[8] Modern scientific research has substantiated these traditional uses, demonstrating that baicalein possesses significant anti-inflammatory, antioxidant, and anti-cancer properties.[9][10] This guide provides a detailed overview of the anti-inflammatory effects of baicalein, focusing on its mechanisms of action, quantitative efficacy, and the experimental methodologies used to ascertain these properties.

Quantitative Data on Anti-inflammatory Effects

The anti-inflammatory activity of baicalein has been quantified in numerous in vitro and in vivo studies. The following tables summarize key quantitative data from this research, providing a comparative overview of its potency in various experimental models.

Table 1: In Vitro Anti-inflammatory Activity of Baicalein

Cell Line	Inflammatory Stimulus	Measured Parameter	IC50 / Inhibition	Reference
RAW 264.7 Macrophages	Lipopolysaccharide (LPS)	Nitric Oxide (NO) Production	IC50: 26.76 μ M	[11]
RAW 264.7 Macrophages	LPS	TNF- α Production	-	[4]
RAW 264.7 Macrophages	LPS	IL-6 Production	-	[4]
RAW 264.7 Macrophages	Polyinosinic–polycytidylic acid (Poly I:C)	NO Production	Significant inhibition at 100 μ M	
RAW 264.7 Macrophages	Poly I:C	IL-6 Production	Significant inhibition at 100 μ M	
Human Mast Cells (HMC-1)	IL-1 β	IL-6 Production	Significant inhibition at 1.8-30 μ M	[8]
Human Mast Cells (HMC-1)	IL-1 β	IL-8 Production	Significant inhibition at 1.8-30 μ M	[8]
Human Mast Cells (HMC-1)	TNF- α	IL-6 Production	Significant inhibition at 30 μ M	[8]

Table 2: In Vivo Anti-inflammatory Activity of Baicalein

Animal Model	Inflammatory Condition	Dosage	Observed Effects	Reference
Mice	LPS-induced Acute Lung Injury	-	Reduced production of TNF- α , MIP-1, IL-6; Diminished neutrophil influx	
Mice	Endotoxemia	-	Reduced lethal endotoxemia	[7]

Key Signaling Pathways in Baicalein's Anti-inflammatory Action

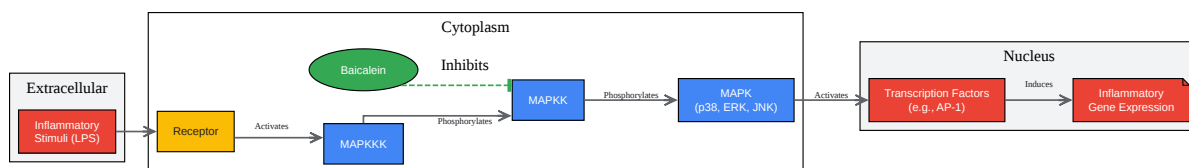
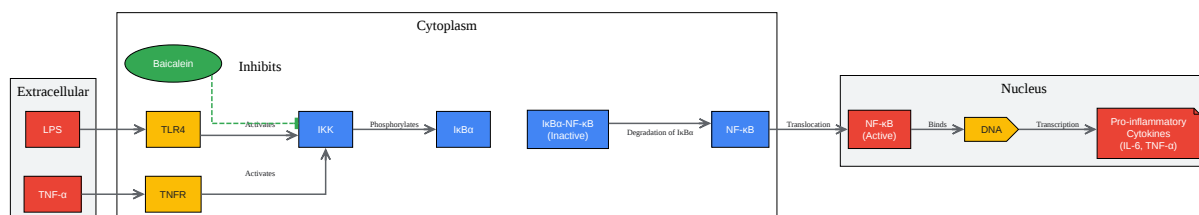
Baicalein exerts its anti-inflammatory effects by modulating several key signaling pathways that are crucial in the inflammatory response. The primary pathways identified are the Nuclear Factor-kappa B (NF- κ B) and Mitogen-Activated Protein Kinase (MAPK) pathways.

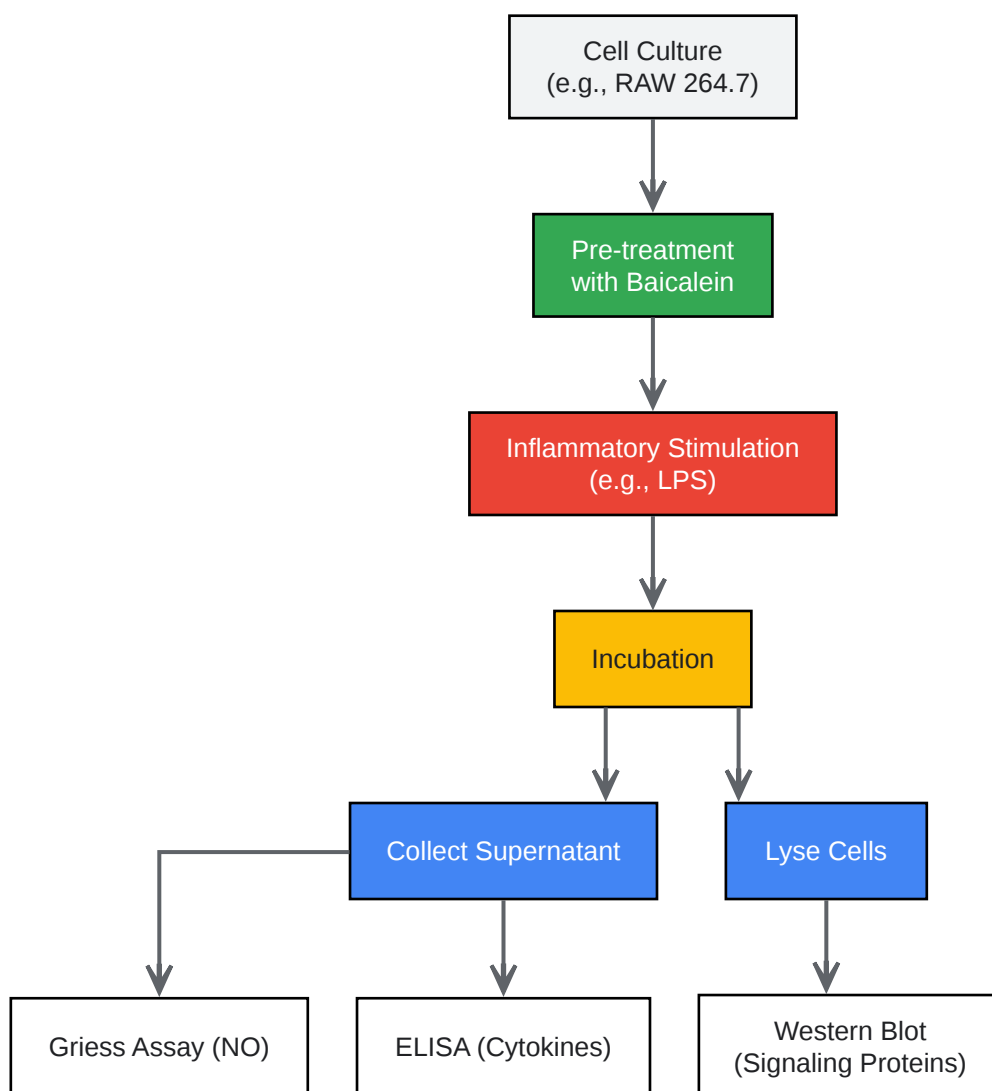
Inhibition of the NF- κ B Signaling Pathway

The NF- κ B pathway is a central regulator of inflammation. In resting cells, NF- κ B is sequestered in the cytoplasm by its inhibitor, I κ B α . Upon stimulation by pro-inflammatory signals like LPS or TNF- α , I κ B α is phosphorylated and degraded, allowing NF- κ B to translocate to the nucleus and induce the expression of inflammatory genes.

Baicalein has been shown to inhibit NF- κ B activation through several mechanisms:

- **Inhibition of I κ B α Phosphorylation and Degradation:** By preventing the degradation of I κ B α , baicalein keeps NF- κ B in the cytoplasm, thus blocking its transcriptional activity.[8]
- **Suppression of NF- κ B Transactivation:** Some studies suggest that baicalein may also inhibit the transactivation potential of NF- κ B even after it has bound to DNA.[10]





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]

- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. pubs.acs.org [pubs.acs.org]
- 8. mdpi.com [mdpi.com]
- 9. Synthesis and Biochemical Evaluation of Baicalein Prodrugs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Synthesis and Biochemical Evaluation of Baicalein Prodrugs - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Review of bioactivity and structure-activity relationship on baicalein (5,6,7-trihydroxyflavone) and wogonin (5,7-dihydroxy-8-methoxyflavone) derivatives: Structural modifications inspired from flavonoids in Scutellaria baicalensis - PubMed [pubmed.ncbi.nlm.nih.gov]
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